Common challenges when using MSAB XRY for data extraction

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MSAB XRY Technical Support Center

This technical support center provides troubleshooting guidance and answers to frequently asked questions (FAQs) for researchers, scientists, and drug development professionals using **MSAB** XRY for mobile device data extraction.

Troubleshooting Guides

This section provides solutions to common challenges encountered during data extraction with **MSAB** XRY.

Connectivity Issues

Question: My device is not being detected by XRY. What should I do?

Answer:

Device connectivity is a common issue that can often be resolved with a few troubleshooting steps.

Initial Checks:

- Cables and Ports: Ensure you are using an original, high-quality USB cable. Try connecting to a different USB port on your computer to rule out a faulty port.

- Device State: The device should be powered on. For many extractions, the device needs to be unlocked.

- Trust Prompts: On iOS devices, ensure you have "trusted" the computer. On Android devices, enable "USB Debugging" and accept any connection prompts.

XRY-Specific Solutions:

- Device Cleanup: A primary cause of connectivity failure is outdated or conflicting USB drivers. XRY includes a "Device Cleanup" utility to resolve this.[1]

  - In XRY, navigate to the main menu in the top-left corner.

  - Select "Device Cleanup."

  - You will be prompted to allow the application to make changes; select "Yes."

  - Choose to clear "USB" connections.

  - A list of previously connected device drivers will appear. You can select all (Ctrl+A) and proceed to remove them.

  - After the cleanup is complete, attempt to connect the device and start the extraction again. [1]

Extraction Failures & Errors

Question: My extraction process starts but fails before completion. What are the common causes and solutions?

Answer:

Extraction failures can stem from a variety of factors, from the device's security features to the chosen extraction method.

General Troubleshooting:

- Review the Log Files: XRY generates detailed log files for each extraction attempt. These logs provide a timeline of the processes and can indicate at which stage the failure occurred. These logs are crucial for self-troubleshooting or when contacting **MSAB** support.[2]

- Check Device Compatibility: Refer to the XRY Device Manual, which is included in your XRY installation directory or available on the **MSAB** Customer Portal.[2][3] This manual provides detailed information on supported devices, operating system versions, and the types of data that can be extracted.

- Update XRY: Ensure you are using the latest version of the XRY software. **MSAB** frequently releases updates to support new devices, operating systems, and apps.[3]

Specific Scenarios:

Scenario	Potential Cause	Recommended Solution
Security Code Error on Android	XRY failed to modify the device's parameters to prepare for the dump. This could be due to an unsupported device or the device not being in the correct state.[4]	Ensure the device is fully supported by checking the device manual. Attempt to put the device into the correct mode (e.g., download mode) as instructed by XRY. If the issue persists, contact MSAB support with the log files.
Physical Extraction Fails	The device's operating system and security features are preventing direct memory access. This is common with newer, highly encrypted devices.	Use XRY Pro, which offers advanced exploits to bypass modern security measures.[5] For some Android devices, a physical extraction may require specific hardware like the Android Pi Dumper.[6]
Logical Extraction Fails for Specific Apps	The application data is encrypted, or the app developer has prevented data from being included in backups. XRY may also be unable to downgrade pre-installed applications on some Android devices to facilitate data extraction.	Use XRY Photon, which performs a "screen scraping" of the application's interface to capture the data as it is displayed.[7] This is a valuable workaround when logical extraction of app data is not possible.
iOS Extraction Issues	For targeted, rapid extractions on non-jailbroken iOS devices, iTunes backup encryption must be disabled.[8] For some data types, like calls on iOS 13 and later, encrypted backups are required, which may not be supported by the targeted extraction method.[8]	For the fastest extractions, ensure iTunes backup encryption is off. If you need to extract data that requires an encrypted backup, you may need to perform a full logical extraction instead of a targeted one. For more advanced access, especially on older

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devices, exploits like Checkm8 are integrated into XRY.[9]

Frequently Asked Questions (FAQs)

Q1: What is the difference between Logical and Physical extraction in XRY?

A1: Logical and Physical extractions are two different methods of acquiring data from a mobile device.

- Logical Extraction: This method communicates with the device's operating system to access and extract data, similar to how a user would see it on the device.[9][10] It is the quickest method and is ideal for extracting live data and file system information.[10][11]

- Physical Extraction: This method bypasses the operating system to create a bit-by-bit copy of the device's memory.[12][13] This allows for the recovery of deleted data and data from locked or encrypted devices that are inaccessible through logical means.[12][13][14]

Q2: Can XRY extract data from locked devices?

A2: Yes, XRY has capabilities to handle locked devices, primarily through physical extraction methods and advanced exploits.

- XRY Physical can bypass the operating system and security codes on many devices.[13][14]

- XRY Pro is specifically designed for advanced scenarios and includes the latest exploits to bypass passcodes and extract data from highly secure and modern devices.[5] It can perform brute-force attacks on passcodes and even extract RAM from some locked Android devices.[5]

Q3: I am unable to extract data from a specific application. Why is this?

A3: There are several reasons why you might not be able to extract data from a specific application:

- Encryption: The application may use end-to-end encryption, and the data may not be stored in a readable format on the device.

- App Developer Restrictions: Some app developers specifically prevent their application's data from being included in standard backups, which is what logical extraction often relies on.

- Unsupported App Version: While **MSAB** constantly updates app support, you may be encountering a version that is not yet fully supported for decoding.

- Workaround: In such cases, XRY Photon is the recommended tool. It automates the process of taking screenshots of the app's content, effectively capturing the data as it is displayed on the screen.[7]

Q4: What should I do if I am working with a non-standard or "Chinese chipset" device?

A4: For non-standard mobile devices, particularly those with chipsets from manufacturers like MediaTek (MTK), Spreadtrum, and Coolsand, **MSAB** offers specific solutions.

- XRY Pinpoint: This is a specialized hardware and software solution designed to handle the unique connections and chipsets of such devices.[13]

- MediaTek (MTK) Generic Profile: XRY has improved support for MTK chipsets, and you can often perform a physical extraction by selecting the "Android MediaTek Generic" profile.[15]

Q5: How can I ensure the integrity of the extracted data?

A5: **MSAB** places a strong emphasis on the forensic integrity of the data.

- Secure File Format: XRY saves extracted data in a proprietary, secure file format (.xry) that includes a full audit trail.[10]

- Hashing: XRY uses hash algorithms to verify the integrity of the extracted data.[10]

- XAMN Validation: You can use the XAMN analysis tool to validate the integrity of the .xry file.

Data Presentation
Table 1: Comparison of XRY Extraction Methods

Feature	XRY Logical	XRY Physical	XRY Pro	XRY Photon
Primary Use Case	Quick extraction of live and file system data.[9][11]	Recovery of deleted, hidden, and protected data.[12][16]	Accessing the most secure and modern locked devices.[5][11]	Extracting data from unsupported or encrypted apps.[7]
Speed	Fastest	Slower than Logical	Varies (can be lengthy for brute-force)	Can be time-consuming depending on the amount of data
Access to Deleted Data	Limited, may recover some deleted data from databases.[13]	Yes, by carving from the raw memory image.[12]	Yes	No
Bypass Passcodes	No	Yes, on supported devices.[14][16]	Yes, through advanced exploits and brute-force.[5][17]	Requires the device to be unlocked.
How it Works	Communicates with the device's OS.[9][10]	Bypasses the OS to read raw memory.[12][13]	Utilizes advanced software exploits.[5]	Automated screen capture and data recording.[7]

Experimental Protocols

Protocol: Physical Extraction of MediaTek (MTK) Chipset Devices

This protocol outlines the general steps for performing a physical extraction on an Android device with a MediaTek chipset using XRY.[15]

1. Preparation:

- Ensure XRY is updated to the latest version.
- Have the correct USB cable for the device.
- Identify the device's chipset as MediaTek. This can often be done through online research of the device model.

2. XRY Setup:

- Open XRY and create or open a case.
- In the device selection screen, choose the "Android MediaTek Generic" profile.
- Select "Physical" as the extraction type and proceed.
- Fill in the case and device details as prompted.

3. Device Connection and Boot ROM Mode:

- XRY will provide instructions to put the device into "Boot ROM" mode. This typically involves:
- Powering off the device.
- Pressing and holding the volume up and/or down buttons.
- Connecting the device to the computer via the USB cable while holding the buttons.
- Release the buttons once XRY detects the device and the extraction process begins.

4. Extraction and Decoding:

- XRY will proceed with the physical extraction of the device's memory.
- Once the extraction is complete, XRY will automatically begin the decoding process.
- If the device is encrypted and a passcode is known, you may be prompted to enter it. If the passcode is unknown, XRY Pro may offer brute-force options.

5. Analysis:

- Once decoding is complete, the extracted data can be analyzed in XAMN.

Mandatory Visualization
Logical Workflow for Choosing an **MSAB** XRY Extraction Method

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```
┌─────────────────────────────────┐
│ Start: Device Received for Extraction │
└─────────────────────────────────┘
                 │
          ◇ Is the device locked? ◇
           │                    │
          Yes                   No
           │                    │
   ◇ Is the passcode known? ◇   │
      │              │          │
     Yes             No         │
      │              │          │
┌──────────┐  ┌──────────────────────────────────────┐
│ Unlock   │  │ Use XRY Pro for Advanced Exploits /   │
│ Device   │  │ Brute-force                           │
└──────────┘  └──────────────────────────────────────┘
      │                    │
┌──────────────────────┐   │
│ Perform Logical      │   │
│ Extraction           │   │
└──────────────────────┘   │
      │                    │
  ◇ Need to recover deleted data? ◇
      │              │      │
     No             Yes     │
      │              │      │
      │        ┌──────────────────────┐
      │        │ Perform Physical     │
      │        │ Extraction           │
      │        └──────────────────────┘
      │              │
  ◇ Is specific app data inaccessible? ◇
      │              │
     No             Yes
      │              │
      │        ┌──────────────┐
      │        │ Use XRY Photon │
      │        └──────────────┘
      │              │
┌──────────────────────┐
│ Analyze Data in XAMN │
└──────────────────────┘
           │
       ┌───────┐
       │  End  │
       └───────┘
```
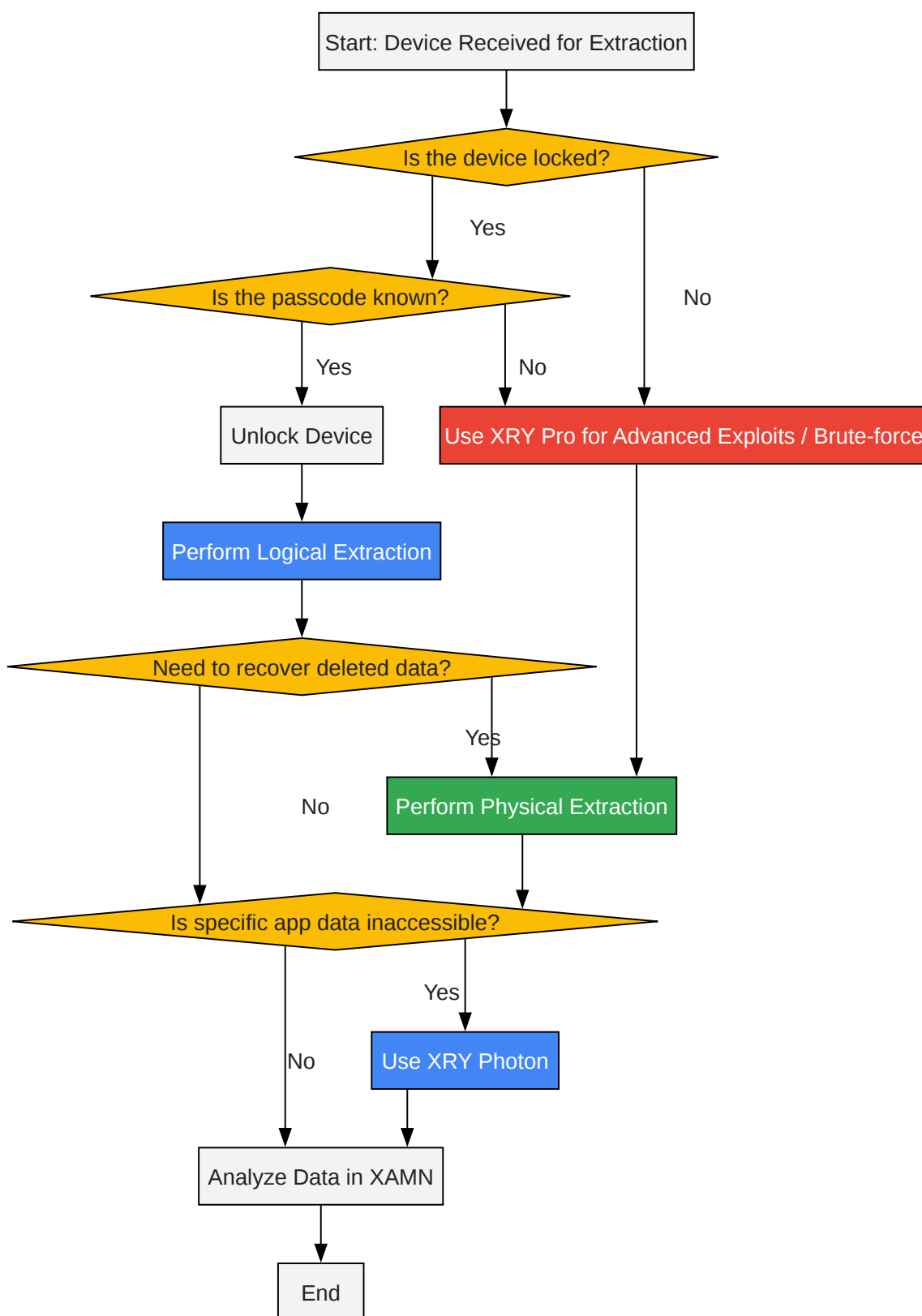
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Caption: Decision workflow for selecting the appropriate **MSAB** XRY data extraction method.

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References

- 1. youtube.com [youtube.com]

- 2. Support - MSAB [msab.com]

- 3. FAQ - MSAB [msab.com]

- 4. reddit.com [reddit.com]

- 5. XRY Pro: How to Use the Ultimate Data Extraction and Decoding Tool - MSAB [msab.com]

- 6. msab.com [msab.com]

- 7. msab.com [msab.com]

- 8. forensicfocus.com [forensicfocus.com]

- 9. Mobile data extraction - MSAB [msab.com]

- 10. XRY Logical — Quick Extractions from Digital Devices | MSAB [msab.com]

- 11. XRY — Mobile Data Forensic Phone Extraction & Recovery | MSAB [msab.com]

- 12. msab.com [msab.com]

- 13. pelorus.in [pelorus.in]

- 14. certifiedsystemsgroup.com [certifiedsystemsgroup.com]

- 15. XRY Recovery: How to Extract Data from MediaTek Chipsets - MSAB [msab.com]

- 16. XRY Physical — Physical Extraction XRY Software | MSAB [msab.com]

- 17. msab.com [msab.com]

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